

# An In-depth Technical Guide to the Physicochemical Properties of 2-Methoxyethylamine

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## Compound of Interest

Compound Name: 2-Methoxyethylamine

Cat. No.: B085606

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This technical guide provides a comprehensive overview of the core physicochemical properties of **2-Methoxyethylamine**, a crucial intermediate in pharmaceutical and fine chemical synthesis. The following sections detail its boiling point and density, along with the standardized experimental protocols for their determination, ensuring accurate and reproducible results in a laboratory setting.

## Core Physicochemical Data

The boiling point and density are fundamental properties that inform the handling, purification, and application of **2-Methoxyethylamine**. The data, compiled from various sources, are presented below for easy reference and comparison.

Property	Value	Conditions
Boiling Point	95 °C	At 760 mmHg (1013 hPa)[1][2][3][4]
106-107 °C	Not specified[5]	
90 °C	Not specified[6]	
Density	0.87 g/cm <sup>3</sup>	At 20 °C[1][3]
0.864 g/mL	At 25 °C[2]	
0.853 g/cm <sup>3</sup>	Not specified[7]	

## Experimental Protocols

Accurate determination of the boiling point and density of **2-Methoxyethylamine** is paramount for its application in research and development. The following are detailed methodologies for these key experiments.

### Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A standard method for this determination is the micro-boiling point method.

Apparatus:

- Small test tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., oil bath or heating block)
- Clamps and stand

Procedure:

- A small volume (a few milliliters) of **2-Methoxyethylamine** is placed into the small test tube.
- The capillary tube, with its open end downwards, is placed inside the test tube containing the liquid.
- The test tube is then securely clamped and partially immersed in a heating bath, with a thermometer positioned to measure the temperature of the liquid.
- The heating apparatus is turned on, and the temperature is gradually increased.
- As the liquid heats, a stream of bubbles will be observed emerging from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.
- The heat source is then removed, and the liquid is allowed to cool.
- The temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.<sup>[6][8]</sup>

## Determination of Density

Density is the mass of a substance per unit volume. A common and accurate method for determining the density of a liquid is using a pycnometer.

Apparatus:

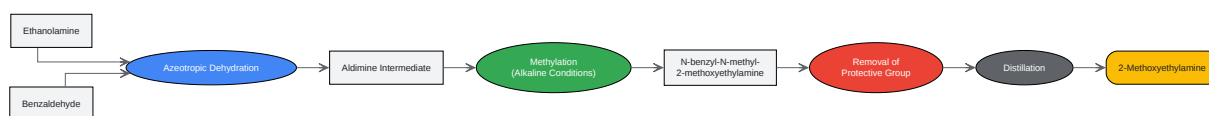
- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance
- Water bath with temperature control
- **2-Methoxyethylamine** sample

Procedure:

- The pycnometer is thoroughly cleaned, dried, and its mass is accurately determined using an analytical balance (m1).
- The pycnometer is then filled with distilled water and placed in a constant temperature water bath until it reaches thermal equilibrium (e.g., at 20°C). The water level is adjusted to the mark, and the outside is dried. The mass of the pycnometer filled with water is then measured (m2).
- The pycnometer is emptied, dried, and then filled with **2-Methoxyethylamine**.
- The same procedure of bringing the pycnometer to thermal equilibrium in the water bath is followed. The mass of the pycnometer filled with the sample is measured (m3).
- The density of the **2-Methoxyethylamine** is calculated using the following formula:  $\text{Density} = [(m3 - m1) / (m2 - m1)] * \text{Density of water at the experimental temperature}$

## Synthesis Workflow for 2-Methoxyethylamine

The following diagram illustrates a common synthetic route for **2-Methoxyethylamine**, starting from ethanolamine and benzaldehyde. This multi-step process is a staple in organic synthesis and highlights the chemical transformations required to produce the target molecule.



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Caption: Synthetic pathway for **2-Methoxyethylamine**.

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## References

- 1. ASTM D7777 | ASTM Standard Test Method for Density, Relative Density and API Gravity of Liquid [ayalytical.com]
- 2. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 3. standards.iteh.ai [standards.iteh.ai]
- 4. phillysim.org [phillysim.org]
- 5. store.astm.org [store.astm.org]
- 6. cdn.juniata.edu [cdn.juniata.edu]
- 7. Experiments to determine density of liquid apparatus method calculation density bottle burette measuring cylinder balance IGCSE/GCSE Physics revision notes [docbrown.info]
- 8. uomus.edu.iq [uomus.edu.iq]
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